

# Chemical Identification and Analogue-Based Hazard Assessment

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## Compound of Interest

Compound Name: 3,3-Dimethyl-4'-  
fluorobutyrophenone

CAS No.: 180305-22-0

Cat. No.: B065341

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**3,3-Dimethyl-4'-fluorobutyrophenone** belongs to the butyrophenone class of chemical compounds. Butyrophenones are notable for their applications in pharmaceuticals, particularly as antipsychotics and antiemetics, due to their action on dopamine receptors.[1][2] The core structure consists of a phenyl group attached to a butanone moiety. The specific substitutions—a fluorine atom on the phenyl ring and two methyl groups on the propyl chain—define its unique chemical properties and, by extension, its safety profile.

Given the absence of direct safety data, this guide extrapolates from close structural analogues. The primary surrogates used are 4-Chloro-4'-fluorobutyrophenone (CAS 3874-54-2) and 4'-Fluorobutyrophenone (CAS 582-83-2), which share the key fluorophenyl ketone functional group. This approach allows us to anticipate hazards related to acute toxicity, irritation, and reactivity.

## Compound Structure

- IUPAC Name: 1-(4-fluorophenyl)-3,3-dimethylbutan-1-one
- Molecular Formula: C<sub>12</sub>H<sub>15</sub>FO
- Core Structure: Butyrophenone[3]

## Physicochemical Properties (Inferred)

The physicochemical properties are critical for understanding a substance's behavior, potential for exposure, and appropriate storage conditions. The following data is inferred from close analogues like 4-Chloro-4'-fluorobutyrophenone.[4][5]

Property	Inferred Value/Description	Source Analogue(s)
Appearance	Expected to be a slightly yellow-greenish clear oil or low-melting solid.	4-Chloro-4'-fluorobutyrophenone[4]
Molecular Weight	~194.25 g/mol	(Calculated)
Boiling Point	High; likely >130 °C at reduced pressure.	4-Chloro-4'-fluorobutyrophenone[4]
Density	Expected to be >1.0 g/mL at 25 °C.	4-Chloro-4'-fluorobutyrophenone[4]
Solubility	Poor water solubility.[3] Soluble in organic solvents like Chloroform, Ethyl Acetate, and Methanol.[4]	Butyrophenone, 4-Chloro-4'-fluorobutyrophenone
Flash Point	Expected to be high, likely >100 °C (>230 °F).	4-Chloro-4'-fluorobutyrophenone[4]

## Hazard Identification and GHS Classification (Inferred)

Based on the GHS classifications of related fluorinated and chlorinated butyrophenones, **3,3-Dimethyl-4'-fluorobutyrophenone** is considered hazardous.[6][7][8] The primary anticipated hazards are outlined below.

- Signal Word:Warning

### Hazard Statements:

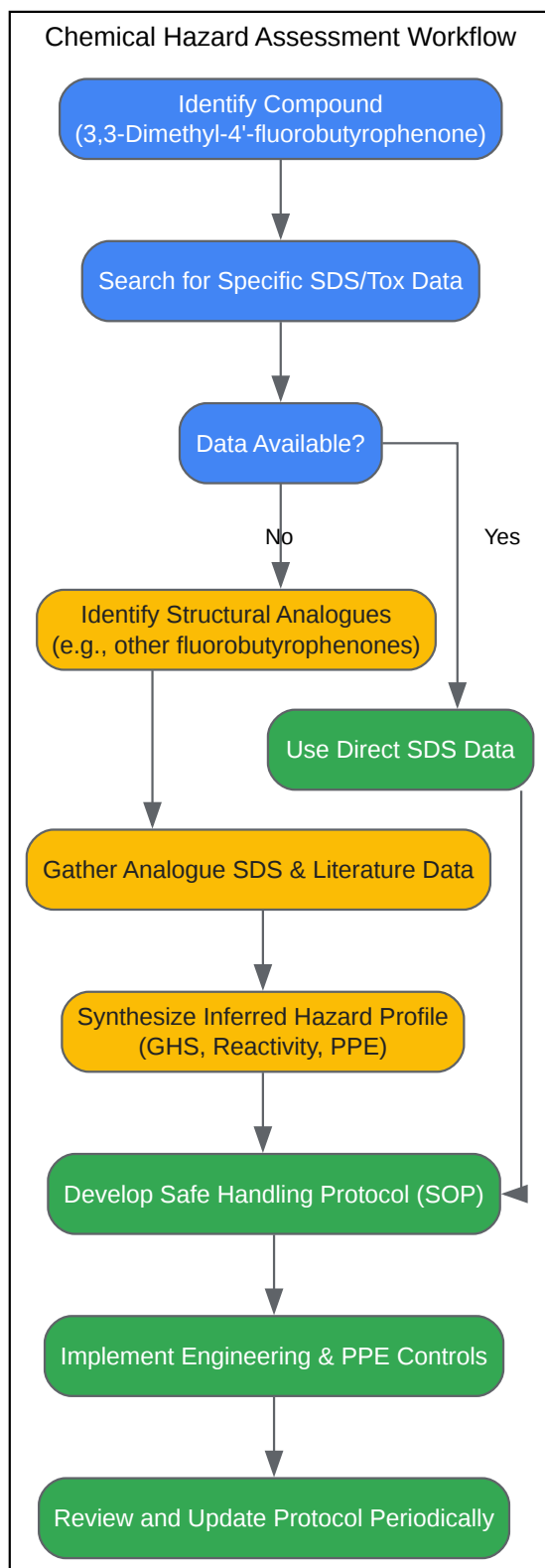
- H302: Harmful if swallowed.[7][9][10]

- H315: Causes skin irritation.[7][8][10]
- H319: Causes serious eye irritation.[8][10]
- H335: May cause respiratory irritation.[7][8]

## Precautionary Statements (Selected):

- P261: Avoid breathing fumes, mist, spray, or vapors.[7][10]
- P264: Wash face, hands, and any exposed skin thoroughly after handling.[6][10]
- P270: Do not eat, drink or smoke when using this product.[10]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[8][11]
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[8][11]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[7][11]

## Diagram: Chemical Hazard Assessment Workflow



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Caption: Workflow for establishing a safety protocol for a sparsely documented chemical.

## Toxicological Profile (Inferred)

A full toxicological investigation has not been performed on this specific compound.[6]

However, based on its classification as a butyrophenone and the hazard statements of its analogues, the following can be inferred:

- Acute Toxicity: The primary route of acute toxicity is expected to be ingestion, classified as "Harmful if swallowed."[4][9]
- Irritation: The compound is expected to be a moderate irritant to the skin, eyes, and respiratory tract.[7][8] Prolonged contact may lead to redness, swelling, and pain.[12]
- Sensitization: Some related compounds may cause an allergic skin reaction.[10]
- Carcinogenicity, Mutagenicity, Reproductive Toxicity: No data is available to classify the compound in these categories.[6][13] No component is listed as a carcinogen by IARC, NTP, or OSHA for closely related compounds.
- Target Organ Effects: The toxicological properties have not been fully investigated, but single exposure may cause respiratory irritation.[6][7] Butyrophenones as a class are known to have effects on the central nervous system (CNS).[3][14]

## Safe Handling and Storage Protocol

Adherence to a strict handling protocol is essential to minimize exposure risk.

## Engineering Controls

- Ventilation: All handling of the compound must be performed in a certified chemical fume hood to control airborne concentrations.[12][15]
- Safety Equipment: An eyewash station and safety shower must be readily accessible and located close to the workstation.[6]

## Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[6]

- Skin Protection:
  - Gloves: Wear chemically resistant gloves (e.g., nitrile rubber). Change gloves immediately if contamination occurs.
  - Lab Coat: A flame-retardant lab coat must be worn at all times.
- Respiratory Protection: Not typically required when working in a fume hood. If ventilation is insufficient, a NIOSH-approved respirator may be necessary.[12]

## Storage

- Conditions: Store in a cool, dry, and well-ventilated place. Keep the container tightly closed to prevent moisture and air exposure.[16]
- Incompatibilities: Store away from strong oxidizing agents and strong bases.[6]
- Security: Store in a locked cabinet or an area accessible only to authorized personnel.

## Emergency Procedures

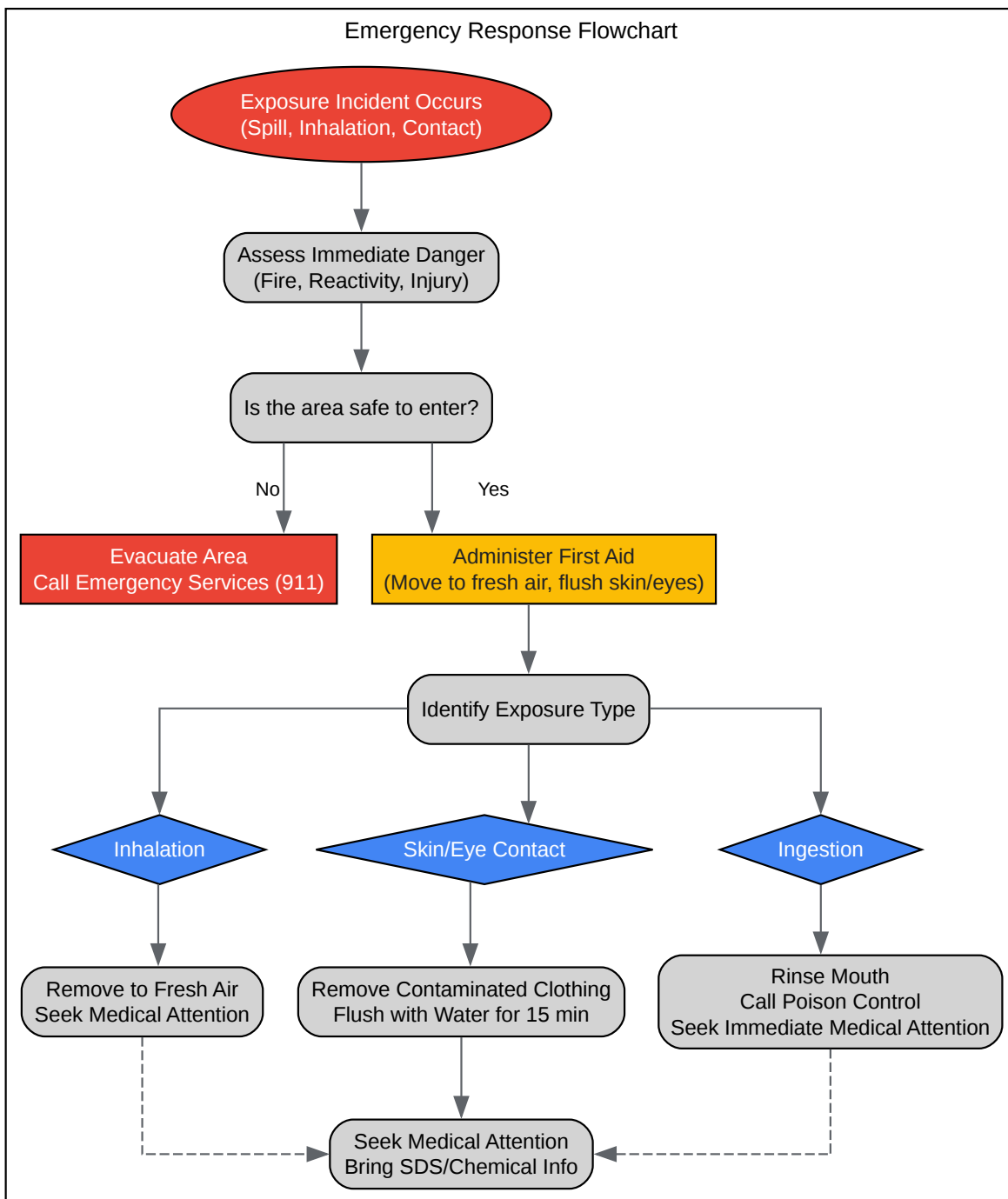
### First-Aid Measures

- Inhalation: Remove the person from the exposure area to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[15][17]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected skin area with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice.[12][17]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[6][17]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a POISON CENTER (800-222-1222) or seek immediate medical attention.[12][18]

## Protocol: Chemical Spill Response

- Evacuate: Immediately alert personnel in the area and evacuate the immediate vicinity.[\[19\]](#)
- Ventilate: Ensure the area is well-ventilated (fume hood if applicable).
- Assess: Evaluate the spill size and determine if it can be managed safely by trained personnel. For large spills, contact emergency services.
- PPE: Don appropriate PPE, including gloves, goggles, and a lab coat.
- Contain & Absorb: For liquid spills, cover with a non-combustible absorbent material like sand or vermiculite.[\[15\]](#)
- Collect: Carefully scoop the absorbed material into a labeled, sealable waste container using non-sparking tools.[\[12\]](#)
- Decontaminate: Clean the spill area thoroughly with an appropriate solvent, followed by soap and water.
- Dispose: Dispose of the waste container and any contaminated materials as hazardous waste according to institutional and local regulations.

## Diagram: Emergency Response Decision Tree



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Caption: Decision-making process following an accidental chemical exposure.

## Stability and Reactivity

- Reactivity: No hazardous reactions are expected under normal processing.[6]
- Chemical Stability: The compound is stable under recommended storage conditions.[6]
- Conditions to Avoid: Incompatible products, excess heat, and sources of ignition.[6]
- Incompatible Materials: Strong oxidizing agents, strong bases.[6]
- Hazardous Decomposition Products: Under fire conditions, may produce carbon monoxide (CO), carbon dioxide (CO<sub>2</sub>), and gaseous hydrogen fluoride (HF).[6]

## Experimental Protocol: Forced Degradation Study

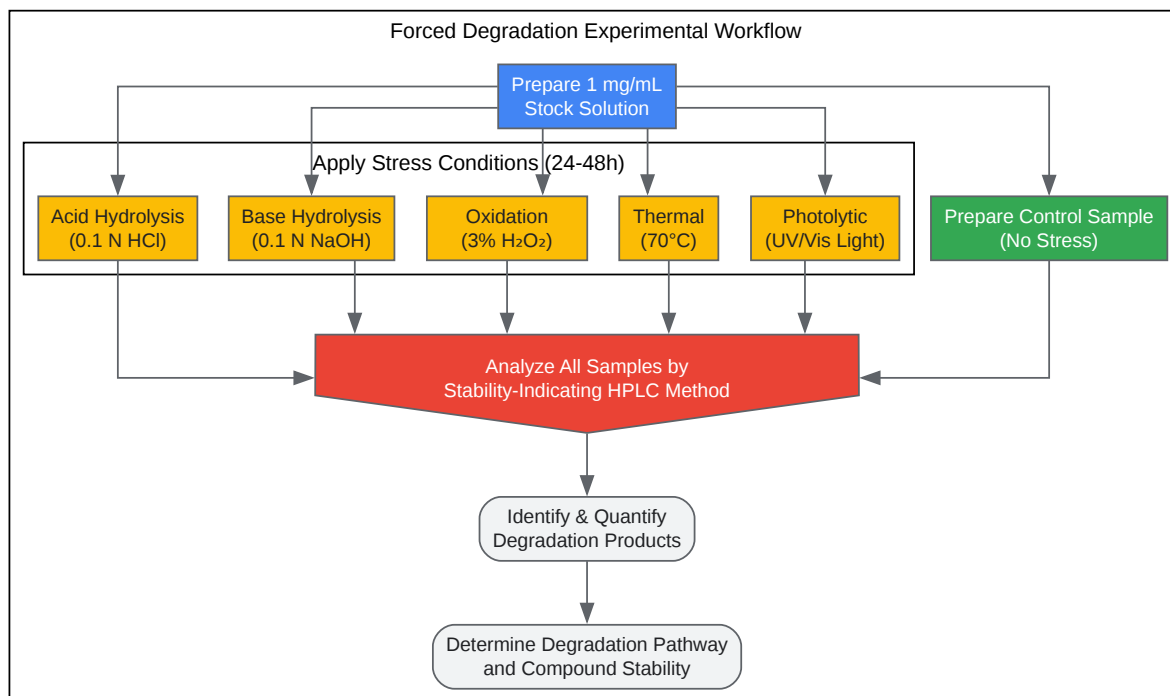
To ensure the integrity of research and development programs, understanding the stability of **3,3-Dimethyl-4'-fluorobutyrophenone** is crucial. A forced degradation study exposes the compound to stress conditions to identify potential degradation products and pathways.[16]

## Methodology

- Preparation of Stock Solution:
  - Accurately weigh and dissolve the compound in a suitable solvent (e.g., acetonitrile or methanol) to prepare a stock solution of 1 mg/mL.
- Acid Hydrolysis:
  - Mix 1 mL of the stock solution with 1 mL of 0.1 N HCl.
  - Keep the solution at room temperature for 24 hours. Neutralize with 0.1 N NaOH before analysis.
- Base Hydrolysis:
  - Mix 1 mL of the stock solution with 1 mL of 0.1 N NaOH.
  - Keep the solution at room temperature for 24 hours. Neutralize with 0.1 N HCl before analysis.[16]

- Oxidative Degradation:
  - Mix 1 mL of the stock solution with 1 mL of 3% hydrogen peroxide (H<sub>2</sub>O<sub>2</sub>).
  - Keep the solution at room temperature for 24 hours.
- Thermal Degradation:
  - Place a solid sample of the compound in an oven at 70°C for 48 hours.
  - At specified time points (e.g., 0, 24, 48 hours), prepare a solution for analysis.[\[16\]](#)
- Photolytic Degradation:
  - Expose a solution of the compound to a calibrated light source (e.g., ICH option 1 or 2) for a specified duration.
  - Wrap a control sample in aluminum foil and store it under the same conditions.
- Analysis:
  - Analyze all samples (stressed and control) using a stability-indicating HPLC method to quantify the parent compound and detect any degradation products.

## Diagram: Forced Degradation Workflow



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Caption: Standard workflow for assessing the stability of a pharmaceutical compound.

## Disposal Considerations

Dispose of contents and container to an approved waste disposal plant in accordance with all local, state, and federal regulations. Do not allow the product to enter drains or waterways.

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